

An In-depth Technical Guide on 3-Nitro-4-(pyrrolidin-1-yl)benzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Nitro-4-(pyrrolidin-1-yl)benzaldehyde

Cat. No.: B1297665

[Get Quote](#)

This technical guide provides a comprehensive overview of the physicochemical properties, a proposed synthetic route, and predicted spectral characteristics of **3-Nitro-4-(pyrrolidin-1-yl)benzaldehyde**. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physicochemical Properties

3-Nitro-4-(pyrrolidin-1-yl)benzaldehyde is a solid organic compound.^[1] Limited experimental data is publicly available for this specific molecule. The following table summarizes its known and predicted physicochemical properties.

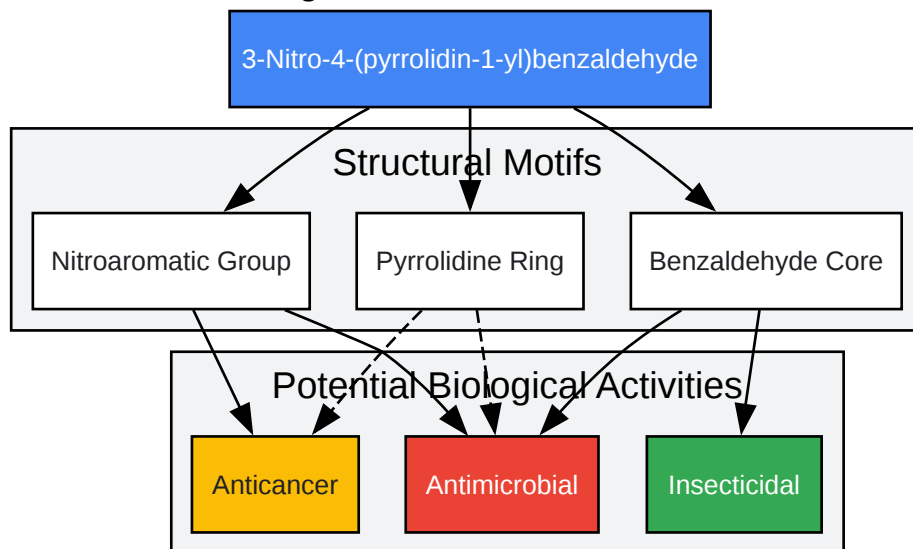
Property	Value	Source
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₃	[1]
Molecular Weight	220.22 g/mol	[1]
Melting Point	103 °C	Commercial Source
Boiling Point	396.8 ± 37.0 °C	Predicted
Physical Form	Solid	[1]
Solubility	No experimental data available. Solubility is predicted to be low in water and higher in organic solvents like DMSO, DMF, and chlorinated solvents.	
InChI	1S/C11H12N2O3/c14-8-9-3-4-10(11(7-9)13(15)16)12-5-1-2-6-12/h3-4,7-8H,1-2,5-6H2	[1]
InChI Key	AONHBESCCBXPAD-UHFFFAOYSA-N	[1]
SMILES	O=CC1=CC(=C(C=C1)N2CCC(C2)--INVALID-LINK--[O-]	[1]

Synthesis and Experimental Protocols

A detailed, experimentally validated protocol for the synthesis of **3-Nitro-4-(pyrrolidin-1-yl)benzaldehyde** is not readily available in the public domain. However, a plausible two-step synthetic route can be proposed based on established organic chemistry reactions: electrophilic aromatic substitution (nitration) followed by nucleophilic aromatic substitution.

Proposed Synthetic Pathway:

Potential Biological Activities of Related Scaffolds



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nmr.oxinst.com [nmr.oxinst.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on 3-Nitro-4-(pyrrolidin-1-yl)benzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1297665#physicochemical-properties-of-3-nitro-4-pyrrolidin-1-yl-benzaldehyde>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com